

An In-Depth Technical Guide to 3-(2-isocyanoethyl)-1H-indole

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Compound of Interest

Compound Name: 3-(2-isocyanoethyl)-1H-indole

Cat. No.: B177051

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Abstract

This technical guide provides a comprehensive overview of **3-(2-isocyanoethyl)-1H-indole**, a versatile heterocyclic building block. The document details its chemical identity, including its CAS number and synonyms, and presents its key physicochemical properties in a structured format. A significant focus is placed on its application in the synthesis of complex polycyclic spiroindolines, with a detailed experimental protocol and a summary of reported reaction yields. While direct biological activities and specific signaling pathway involvement for **3-(2-isocyanoethyl)-1H-indole** are not extensively documented in current literature, this guide briefly discusses the known biological roles of structurally related indole derivatives to provide a contextual framework for potential future investigations. An experimental workflow for a key synthetic application is also visualized to aid in laboratory implementation.

Chemical Identity and Physicochemical Properties

3-(2-isocyanoethyl)-1H-indole is a derivative of the indole heterocyclic system, characterized by an isocyanoethyl substituent at the C3 position. This compound serves as a valuable intermediate in organic synthesis, particularly in the construction of complex molecular architectures.

Table 1: Chemical Identifiers and Synonyms

Identifier	Value
CAS Number	100571-64-0 [1]
Systematic Name	3-(2-isocyanoethyl)-1H-indole [1]
Synonyms	1H-Indole, 3-(2-isocyanoethyl)-; 2-(Indol-3-yl)ethylisocyanide; 2-(3-indolyl)ethyl isocyanide; 3-(2-isocyano-ethyl)-1H-indole [1]

Table 2: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ N ₂	[1]
Molecular Weight	170.21 g/mol	[2]
Appearance	Solid	[3]
Polar Surface Area	9.29 Å ²	[1]
Number of H-bond Donors	1	[1]
Number of H-bond Acceptors	2	[1]
Freely Rotating Bonds	2	[1]
SMILES	[C-]#[N+]CCc1c2ccccc2nc1	[1]
InChI	InChI=1S/C11H10N2/c1-12-7-6-9-8-13-11-5-3-2-4-10(9)11/h2-5,8,13H,6-7H2	[1]
InChIKey	KKQMZQJNSZGLBO-UHFFFAOYSA-N	[1]

Synthetic Applications: Synthesis of Polycyclic Spiroindolines

A primary application of **3-(2-isocyanoethyl)-1H-indole** is its use as a key reactant in the diastereoselective synthesis of polycyclic spiroindolines. These complex molecular scaffolds are of significant interest in medicinal chemistry due to their presence in a variety of biologically active natural products.

Experimental Protocol: General Procedure for the Synthesis of Polycyclic Spiroindolines

The following is a general protocol for the catalyst-free cascade reaction of **3-(2-isocyanoethyl)-1H-indole** with various electrophiles to yield polycyclic spiroindolines, based on procedures reported in the literature.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Materials:

- **3-(2-isocyanoethyl)-1H-indole**
- Substituted 2-cyano-3-phenyl acrylate (or other suitable electrophile)
- Ethanol (EtOH) or other suitable solvent
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Heating and stirring apparatus
- Thin-layer chromatography (TLC) supplies for reaction monitoring
- Silica gel for column chromatography
- Ethyl acetate and petroleum ether (or other suitable eluents)

Procedure:

- To a 25 mL round-bottom flask, add the substituted 2-cyano-3-phenyl acrylate (1.0 mmol) and **3-(2-isocyanoethyl)-1H-indole** (1.0 mmol).[\[4\]](#)
- Add ethanol (2.0 mL) to the flask.[\[4\]](#)
- The reaction mixture is then heated to reflux.

- The progress of the reaction is monitored by TLC.
- Upon completion of the reaction, the solvent is removed under reduced pressure.
- The resulting residue is purified by flash column chromatography on silica gel using a mixture of ethyl acetate and petroleum ether as the eluent to afford the pure polycyclic spiroindoline product.^[4]

Table 3: Reported Yields for the Synthesis of Polycyclic Spiroindolines

The following table summarizes the reported yields for the synthesis of various polycyclic spiroindolines using **3-(2-isocyanoethyl)-1H-indole** as a key starting material in cascade reactions.

Electrophile/Reaction Type	Yield (%)	Reference
Ynone	Excellent	[5]
1-Sulfonyl-1,2,3-triazoles	Moderate to high	[9]
2,2'-diester aziridines (Dy-catalyzed)	up to 88%	[10]
Aldehydes and malononitrile	-	[6]
Interrupted Ugi cascade reactions	Moderate to excellent	[8]
Yttrium(III) catalyzed ring-opening of aziridines	56-92%	[7]

Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in the scientific literature detailing the direct biological activities and signaling pathway interactions of **3-(2-isocyanoethyl)-1H-indole**. Its primary role appears to be that of a synthetic intermediate. However, the broader class of indole derivatives is well-known for a wide range of pharmacological effects.

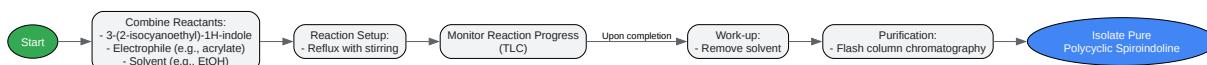
Structurally similar indole-containing compounds have been reported to exhibit various biological activities, which may provide a rationale for future investigations into the bioactivity of **3-(2-isocyanoethyl)-1H-indole** and its derivatives.

- Quorum Sensing Inhibition: Derivatives of 3-(2-isocyanoethyl)-1H-indole have been identified as potential quorum sensing inhibitors against *Pseudomonas aeruginosa*.[\[11\]](#)[\[12\]](#) Quorum sensing is a cell-to-cell communication process in bacteria that regulates virulence factor production and biofilm formation.[\[11\]](#) Indole itself can interfere with quorum sensing signal transmission.[\[13\]](#)
- Anticancer Activity: The indole scaffold is a common feature in many natural and synthetic compounds with significant anti-tumor properties.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) These compounds can exert their effects through various mechanisms, including the inhibition of kinases, topoisomerases, and tubulin polymerization.[\[15\]](#)[\[17\]](#)

It is important to emphasize that these activities are reported for related but distinct molecules, and dedicated biological screening of **3-(2-isocyanoethyl)-1H-indole** is required to ascertain its specific pharmacological profile.

Experimental Workflow Diagram

The following diagram illustrates a typical experimental workflow for the synthesis of polycyclic spiroindolines using **3-(2-isocyanoethyl)-1H-indole**.



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Caption: Experimental workflow for the synthesis of polycyclic spiroindolines.

Conclusion

3-(2-isocyanoethyl)-1H-indole is a valuable and versatile chemical entity, primarily utilized as a precursor in the synthesis of complex heterocyclic systems, most notably polycyclic

spiroindolines. This guide has provided key technical information regarding its identification, properties, and a detailed experimental protocol for its application in organic synthesis. While its specific biological role remains to be elucidated, the known pharmacological activities of the broader indole class suggest that derivatives of **3-(2-isocyanoethyl)-1H-indole** could be of interest for future drug discovery and development programs. The provided data and protocols are intended to support researchers in the fields of synthetic chemistry, medicinal chemistry, and drug development in their exploration of this compound and its potential applications.

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